

Strategic Sourcing & Synthesis Guide: 2-(4-Cyanophenyl)-4'-iodoacetophenone[1]

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Compound of Interest

Compound Name: 2-(4-Cyanophenyl)-4'-iodoacetophenone

CAS No.: 898784-43-5

Cat. No.: B1613071

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Executive Summary

2-(4-Cyanophenyl)-4'-iodoacetophenone is a high-value bifunctional building block characterized by three orthogonal reactive handles: a nitrile group (for heterocycle formation or hydrolysis), a ketone (for condensation), and an aryl iodide (for cross-coupling).[1][2] It is primarily utilized in the discovery of COX-2 inhibitors, p38 MAPK inhibitors, and advanced OLED materials.[1]

Due to the sensitivity of the aryl iodide moiety and the specific substitution pattern, commercial availability is often restricted to "Make-on-Demand" status, driving high unit costs.[1] This guide provides a decision framework for procurement versus in-house synthesis, supported by validated protocols.

Chemical Profile & Technical Specifications[3]

Feature	Specification
Chemical Name	2-(4-Cyanophenyl)-4'-iodoacetophenone
CAS Number	898784-43-5
Molecular Formula	C ₁₅ H ₁₀ INO
Molecular Weight	347.15 g/mol
Structure	4-I-C ₆ H ₄ -C(=O)-CH ₂ -(4-CN-C ₆ H ₄)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ ; sparingly soluble in EtOH
Stability	Light-sensitive (C-I bond); Hygroscopic

Key Reactivity Profile:

- Alpha-Methylene: Highly acidic (pKa ~19-20) due to flanking carbonyl and aryl groups; prone to alkylation or aldol condensations.[\[1\]](#)
- Aryl Iodide: Excellent partner for Suzuki, Sonogashira, or Buchwald-Hartwig couplings.[\[1\]](#)
- Nitrile: Precursor to tetrazoles, amides, or acids; stable under standard cross-coupling conditions.[\[1\]](#)

Procurement Landscape: Suppliers & Pricing[\[1\]](#)[\[3\]](#)

The market for this compound is bifurcated between catalog suppliers (high price, fast delivery) and contract research organizations (CROs) (lower price, long lead time).[\[1\]](#)

Supplier Tier Analysis

Tier	Supplier Type	Representative Companies	Availability	Est. Lead Time
Tier 1	Global Distributors	Sigma-Aldrich, Fluorochem	Stock / Backorder	1-2 Weeks
Tier 2	Specialized Building Blocks	BLDpharm, Combi-Blocks, Enamine	Make-on-Demand	2-4 Weeks
Tier 3	Bulk Synthesis (China/India)	WuXi AppTec, Pharmablock	Custom Synthesis	6-8 Weeks

Price Benchmarking (Q1 2025 Estimates)

Prices are indicative and fluctuate based on raw material costs (specifically Iodine and Palladium).[1]

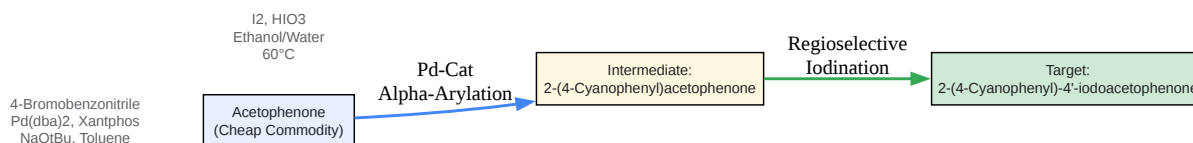
Quantity	Price Range (USD)	Unit Cost (USD/g)	Recommendation
1 g	\$450 - \$900	\$450 - \$900	Buy for HTS/Hit Validation
5 g	\$1,200 - \$2,000	\$240 - \$400	Buy for Lead Optimization
25 g	\$3,500 - \$5,000	\$140 - \$200	"Make vs. Buy" Inflection Point
100 g+	Custom Quote	< \$80	Outsource or Synthesize In-House

Procurement Strategy: For requirements >10g, the cost of commercial purchase often exceeds the internal cost of synthesis.[1] We recommend in-house production for scale-up campaigns using the protocol below.

Synthesis Protocol (The "Make" Option)

When commercial stock is unavailable or cost-prohibitive, the following Two-Step Modular Synthesis is the industry standard for reliability and scalability. It avoids the risk of deiodination associated with direct Friedel-Crafts acylation of iodobenzene.[1]

Mechanistic Pathway[4]



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Figure 1: Recommended synthetic route avoiding sensitive functional group incompatibility.

Step 1: Pd-Catalyzed Alpha-Arylation

Objective: Couple acetophenone with 4-bromobenzonitrile.[1]

- Reagents: Acetophenone (1.0 equiv), 4-Bromobenzonitrile (1.05 equiv), Pd₂(dba)₃ (1 mol%), Xantphos (2 mol%), NaOtBu (1.2 equiv).[1]
- Solvent: Anhydrous Toluene or THF.[1]
- Protocol:
 - Charge flask with Pd source, ligand, and nitrile.[1] Purge with N₂. [1]
 - Add solvent and acetophenone.[1]
 - Add NaOtBu in one portion (exothermic).[1]
 - Heat to 80°C for 4-6 hours. Monitor by LCMS.[1]
 - Workup: Quench with NH₄Cl(aq), extract with EtOAc.
 - Purification: Recrystallize from EtOH/Heptane.

- Why this works: The nitrile is robust under these conditions.[\[1\]](#) Acetophenone is cheap.[\[1\]](#)

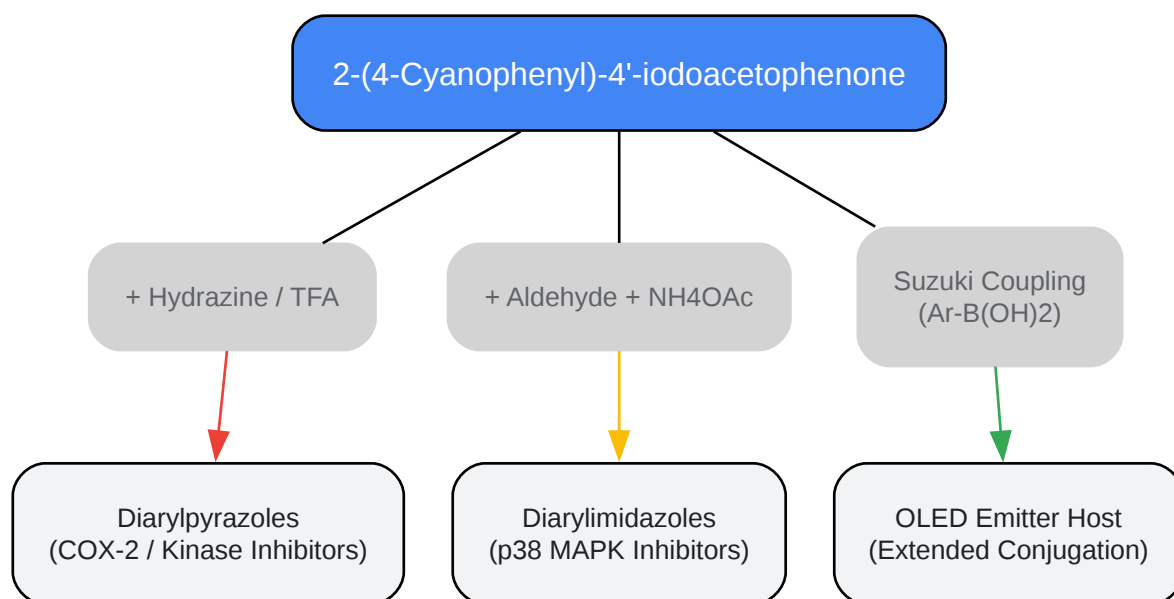
Step 2: Regioselective Iodination

Objective: Install iodine at the 4' position.[\[1\]](#)

- Reagents: Intermediate from Step 1 (1.0 equiv), Iodine (I_2 , 0.55 equiv), Iodic Acid (HIO_3 , 0.2 equiv).[\[1\]](#)
- Solvent: 80% Acetic Acid or Ethanol/Water.[\[1\]](#)
- Protocol:
 - Dissolve intermediate in solvent at 60°C.
 - Add I_2 and HIO_3 (oxidant regenerates I^+ from I^- , ensuring 100% atom economy for Iodine).[\[1\]](#)
 - Stir at 60-70°C for 2 hours.
 - Mechanism: The benzoyl ring is activated (alkyl ketone substituent), while the cyanophenyl ring is deactivated.[\[1\]](#) Electrophilic substitution occurs exclusively at the 4' position (para to carbonyl).[\[1\]](#)
 - Workup: Quench with $Na_2S_2O_3$ (to remove excess I_2). Precipitate with water.[\[1\]](#)[\[3\]](#)
 - Yield: Typically 85-90%.

Applications in Drug Discovery[\[1\]](#)[\[6\]](#)

This scaffold is a "linchpin" intermediate.[\[1\]](#) The diagram below illustrates its utility in divergent synthesis.



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Figure 2: Divergent synthesis applications utilizing the ketone and iodine handles.

Quality Control & Storage

To ensure experimental reproducibility, verify the following parameters upon receipt or synthesis:

- ^1H NMR (DMSO-d_6): Look for the characteristic AA'BB' systems. The protons ortho to the iodine will be significantly deshielded (~ 7.9 ppm).[1] The methylene singlet ($-\text{CH}_2-$) should appear around 4.4-4.6 ppm.[1]
- Purity: Minimum 97% by HPLC (254 nm). Impurities often include de-iodinated species (from light exposure).[1]
- Storage: Store at 2-8°C, protected from light. The compound may turn pink/purple over time if iodine is liberated; this can often be removed by washing with thiosulfate solution.[1]

References

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